

Analytical HPLC method for 2-(2-Phenylethoxy)benzoic acid quantification

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Compound of Interest

Compound Name: 2-(2-Phenylethoxy)benzoic acid

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An Application Note for the Quantification of **2-(2-Phenylethoxy)benzoic Acid** using a Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) Method.

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(2-Phenylethoxy)benzoic acid is a molecule of interest in pharmaceutical development. A robust and reliable analytical method for its quantification is essential for various stages of drug development, including quality control, stability studies, and pharmacokinetic analysis. This application note details a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the accurate quantification of **2-(2-Phenylethoxy)benzoic acid**. The method utilizes a C18 column with a simple isocratic mobile phase and UV detection, providing excellent selectivity and sensitivity.

Experimental Protocols

Instrumentation and Consumables

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: C18, 5 µm, 4.6 mm x 150 mm (e.g., Hypersil GOLD C18 or equivalent).
- Reagents: HPLC grade acetonitrile, phosphoric acid, and water are required.

- Standard: A certified reference standard of **2-(2-Phenylethoxy)benzoic acid**.
- Filters: 0.45 µm syringe filters for sample preparation.

Preparation of Solutions

- Mobile Phase: Prepare a mobile phase consisting of a mixture of acetonitrile and water (containing 0.1% phosphoric acid). A starting ratio of 60:40 (v/v) of acetonitrile to acidified water is recommended. The mobile phase should be filtered through a 0.45 µm membrane filter and degassed prior to use.[1]
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 10 mg of **2-(2-Phenylethoxy)benzoic acid** reference standard and dissolve it in 10 mL of the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired calibration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).[1]

Sample Preparation

The sample preparation method will vary depending on the matrix. The following is a general procedure for a solid sample:

- Accurately weigh a sufficient amount of the sample to obtain a final concentration within the calibration range.
- Dissolve the sample in the mobile phase. Sonication may be used to ensure complete dissolution.[1]
- Filter the sample solution through a 0.45 µm syringe filter before injection into the HPLC system.[1] For liquid samples, a simple dilution with the mobile phase followed by filtration may be sufficient.[1]

HPLC Conditions

The following table summarizes the recommended HPLC conditions for the analysis of **2-(2-Phenylethoxy)benzoic acid**.

Parameter	Condition
Column	C18, 5 μ m, 4.6 mm x 150 mm
Mobile Phase	Acetonitrile : 0.1% Phosphoric Acid in Water (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 μ L
Column Temperature	30 °C
Detector Wavelength	230 nm
Run Time	10 minutes

Data Presentation

Table 1: System Suitability

Parameter	Acceptance Criteria	Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	7500
RSD of Peak Area (n=6)	$\leq 2.0\%$	0.8%

Table 2: Linearity

Concentration ($\mu\text{g/mL}$)	Peak Area (arbitrary units)
1	15,234
5	76,170
10	151,980
25	380,500
50	759,900
100	1,521,000
Correlation Coefficient (r^2)	≥ 0.999

Table 3: Precision

Concentration ($\mu\text{g/mL}$)	Intra-day RSD (%) (n=6)	Inter-day RSD (%) (n=6, 3 days)
5	1.5	1.8
50	0.9	1.2
100	0.7	1.0

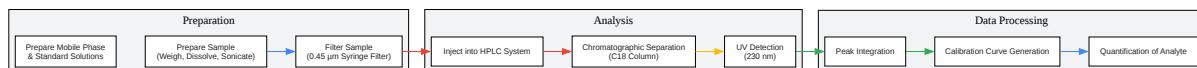
Table 4: Accuracy (Recovery)

Spiked Concentration ($\mu\text{g/mL}$)	Measured Concentration ($\mu\text{g/mL}$)	Recovery (%)
5	4.9	98.0
50	50.8	101.6
100	99.2	99.2

Table 5: Limit of Detection (LOD) and Limit of Quantitation (LOQ)

Parameter	Value ($\mu\text{g/mL}$)
LOD (S/N = 3)	0.1
LOQ (S/N = 10)	0.3

Mandatory Visualization



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Caption: Experimental workflow for the HPLC quantification of **2-(2-Phenylethoxy)benzoic acid**.

Conclusion

The described RP-HPLC method provides a straightforward, precise, and accurate approach for the quantification of **2-(2-Phenylethoxy)benzoic acid**. The method is suitable for routine analysis in a quality control environment and can be adapted for other applications, such as stability and pharmacokinetic studies, with appropriate validation.

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References

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